

Spectroscopic and Spectrometric Characterization of Imidaclothiz-d4: A Technical Overview

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Compound of Interest

Compound Name: *Imidaclothiz-d4*

Cat. No.: *B15561363*

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This technical guide provides an in-depth overview of the spectroscopic and spectrometric data for the deuterated neonicotinoid insecticide, **Imidaclothiz-d4**. Due to the limited public availability of experimental data for this specific isotopologue, this document leverages data from the parent compound, Imidaclothiz, as a close proxy, particularly for mass spectrometry. This guide also outlines standard experimental protocols for acquiring such data and presents a logical workflow for analysis.

Mass Spectrometry (MS) Data

Mass spectrometry is a critical technique for confirming the molecular weight and elucidating the structure of compounds. For **Imidaclothiz-d4**, the expected molecular weight is 265.71 g/mol .^{[1][2]} While specific experimental mass spectra for **Imidaclothiz-d4** are not readily available in public databases, the fragmentation pattern can be inferred from the extensive data available for the non-deuterated Imidaclothiz.

The table below summarizes the high-resolution mass spectrometry data for Imidaclothiz, obtained via Liquid Chromatography-Electrospray Ionization-Quadrupole Time-of-Flight (LC-ESI-QFT) mass spectrometry.[3] The precursor ion ($[M+H]^+$) for Imidaclothiz is observed at an m/z of 262.016. For **Imidaclothiz-d4**, this precursor ion would be expected at approximately m/z 266.041, accounting for the mass of the four deuterium atoms.

Table 1: High-Resolution MS/MS Fragmentation Data for Imidaclothiz

Precursor m/z	Precursor Adduct	Collision Energy (nominal)	Fragment Ion m/z	Relative Abundance
262.016	$[M+H]^+$	15%	262.016	999
181.0542	780			
180.0464	257			
216.023	89			
131.9671	38			
262.016	$[M+H]^+$	30%	181.0542	999
180.0465	211			
131.967	105			
262.0165	31			
155.0513	29			

Data obtained from PubChem, Accession ID: MSBNK-Eawag-EQ01127301 & MSBNK-Eawag-EQ01127302[3]

Nuclear Magnetic Resonance (NMR) Spectroscopy Data

As of the compilation of this guide, experimental 1H and ^{13}C NMR data for **Imidaclothiz-d4** are not publicly available. The deuterium labeling is on the imidazolidine ring.[1] This substitution

will lead to the absence of signals in the ^1H NMR spectrum corresponding to the deuterated positions and a change in the multiplicity and chemical shift of adjacent protons. In the ^{13}C NMR spectrum, the signals for the deuterated carbons will be observed as triplets (due to C-D coupling) with significantly lower intensity.

Experimental Protocols

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

The following protocol is a representative method for the analysis of Imidaclothiz and can be adapted for **Imidaclothiz-d4**.

Sample Preparation:

- Extraction: Samples are extracted with acetonitrile.
- Cleanup: A QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is employed for purification, using primary secondary amine (PSA), C18, and graphitized carbon black (GCB) as adsorbents.
- Final Solution: The supernatant is diluted with an equal volume of water prior to injection.

Instrumentation and Conditions:

- Chromatography: Separation is performed on a C18 column.
- Mobile Phase: A gradient elution of acetonitrile (containing 0.1% v/v formic acid) and water.
- Flow Rate: 0.30 mL/min.
- Mass Spectrometry:
 - Ionization: Electrospray Ionization in positive mode (ESI+).
 - Mode: Selective Reaction Monitoring (SRM).
 - Quantification: External standard solution.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The following is a general protocol for obtaining NMR spectra of small organic molecules like **Imidaclothiz-d4**.

Sample Preparation:

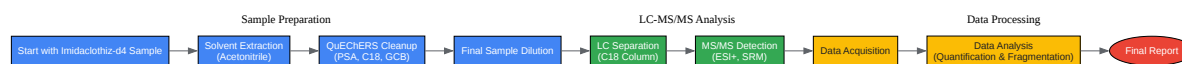
- Dissolve approximately 5-10 mg of the sample in a suitable deuterated solvent (e.g., CDCl₃, DMSO-d₆, Methanol-d₄).
- Transfer the solution to a 5 mm NMR tube.

Instrumentation and Data Acquisition:

- Spectrometer: A 400 MHz or higher field NMR spectrometer.
- ¹H NMR:
 - Acquire a one-dimensional proton spectrum.
 - Typical parameters include a 30-degree pulse angle, a 1-2 second relaxation delay, and 16-64 scans.
- ¹³C NMR:
 - Acquire a one-dimensional carbon spectrum with proton decoupling.
 - Typical parameters include a 30-degree pulse angle, a 2-second relaxation delay, and a sufficient number of scans to achieve a good signal-to-noise ratio (e.g., 1024 or more).

Workflow and Data Analysis

The following diagram illustrates a typical workflow for the characterization of a deuterated standard such as **Imidaclothiz-d4** using LC-MS/MS.



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Caption: Workflow for the LC-MS/MS analysis of **Imidaclothiz-d4**.

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